

"Acid Red 407 CAS number 146103-68-6 physicochemical data"

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Compound of Interest

Compound Name: Acid Red 407

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An In-depth Technical Guide to Acid Red 407 (CAS Number: 146103-68-6)

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analysis of **Acid Red 407**, a synthetic azo dye. The information is intended for researchers, scientists, and professionals in drug development and other relevant industries.

Physicochemical Data

Acid Red 407, also known as C.I. **Acid Red 407**, is a monoazo dye.^{[1][2]} It is characterized by its vibrant red color and is utilized in various industrial applications.^[3] The fundamental structure consists of a benzene ring and two sulfonic acid groups, with two sodium ions.^[3]

Summary of Physicochemical Properties:

Property	Value	Source(s)
CAS Number	146103-68-6	[1] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C22H14N2Na2O9S2 or C20H12N2O7S2Na2	[3]
Appearance	Red to Dark Red Powder	[1] [3] [4] [5] [10]
Odor	Odorless	[3] [5]
Solubility	Soluble in water, with enhanced solubility under acidic conditions.	[1] [3] [4] [6] [10]
pH	7.5	[5]
Melting Point	Not available	[5]
Boiling Point	Not applicable	[5]
Stability	Stable under normal temperatures and pressures. Fades when exposed to light and heat.	[4] [5] [6] [10]

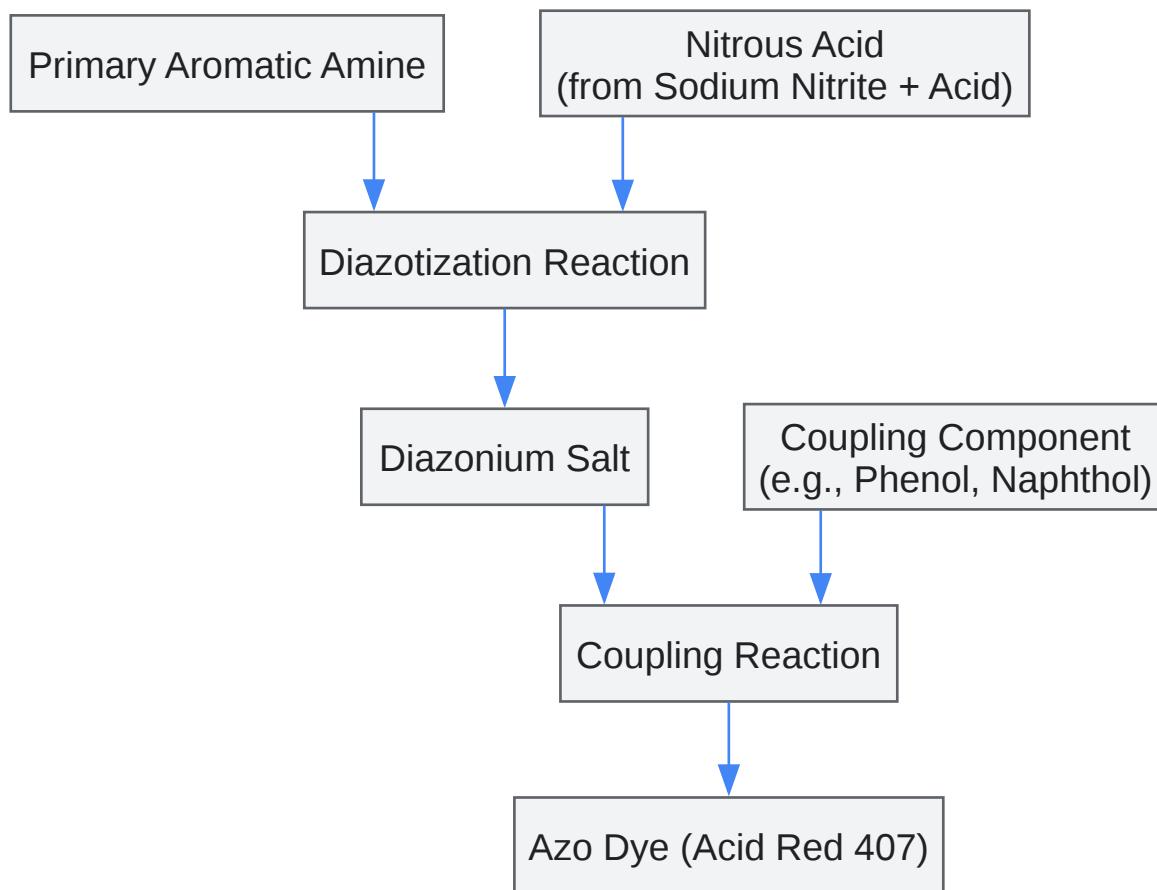
Fastness Properties:

Property	Rating	Source(s)
Light Fastness	4-5	[1]
Washing Fastness	4-5	[1]

Synthesis and Mechanism of Action

The synthesis of **Acid Red 407**, like many azo dyes, typically involves a two-step process: diazotization followed by a coupling reaction.[\[11\]](#)[\[12\]](#)[\[13\]](#) Another described method is a condensation reaction.[\[4\]](#)[\[11\]](#)

General Synthesis Pathway for Azo Dyes:

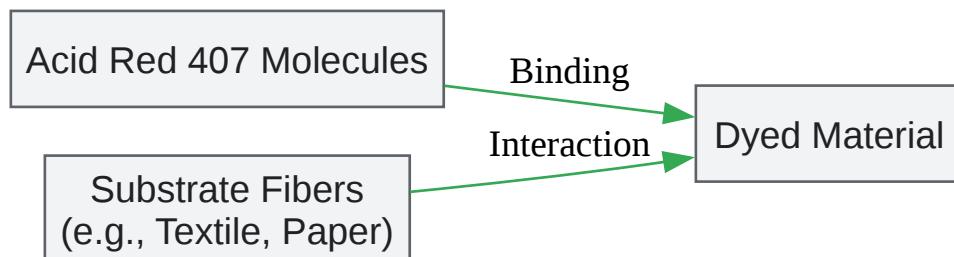


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General synthesis pathway of azo dyes.

The mechanism of action for **Acid Red 407** as a dye involves the binding of its molecules to the fibers of the material being colored, such as textiles or paper.^[3] This interaction leads to the absorption and reflection of specific light wavelengths, resulting in the perception of a vibrant red color.^[3]

Mechanism of Dyeing:



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Interaction of **Acid Red 407** with substrate fibers.

Experimental Protocols

Detailed experimental protocols for **Acid Red 407** are not readily available in the public domain. However, standard methodologies for characterizing dyes can be applied.

a) Determination of Melting Point:

A common method for determining the melting point of a solid organic compound is using a melting point apparatus.[14]

- **Sample Preparation:** A small amount of the dry, powdered dye is packed into a capillary tube to a height of 2-3 mm.[14]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.[14]
- **Heating:** The sample is heated at a controlled rate. A slower rate (e.g., 1-2 °C per minute) is used when approaching the expected melting point to ensure accuracy.[14]
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted.[14]
- **Mixed Melting Point:** To confirm the identity of the compound, a mixed melting point can be determined by mixing the sample with a known standard.[15]

b) Determination of Solubility:

A dye solubility test can be performed to determine the solubility characteristics of **Acid Red 407** in various solvents.[16][17]

- **Sample Preparation:** A known amount of **Acid Red 407** is added to a specific volume of the solvent (e.g., water, ethanol) in a test tube.

- Dissolution: The mixture is agitated (e.g., by vortexing or shaking) to facilitate dissolution. Gentle heating may be applied if necessary.
- Observation: The solution is visually inspected for the presence of undissolved solid.
- Quantitative Analysis: For a more precise measurement, the saturated solution can be filtered, and the concentration of the dissolved dye in the filtrate can be determined spectrophotometrically.

c) Determination of Insoluble Content:

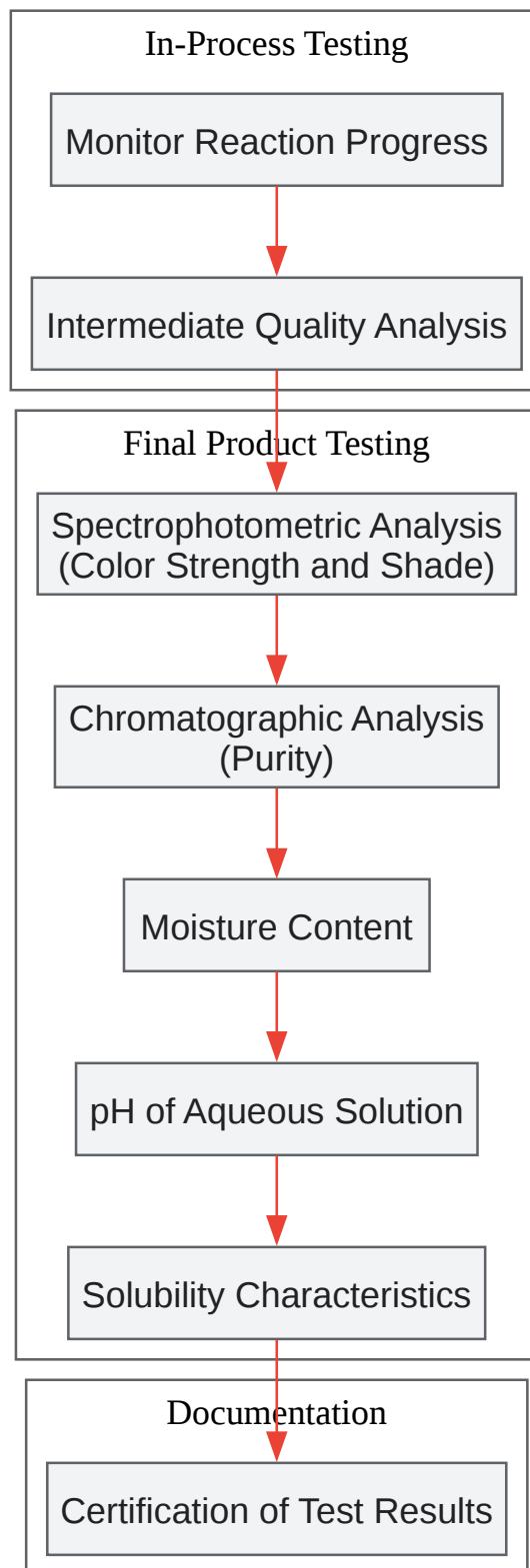
This protocol is used to quantify impurities that are not soluble in the primary solvent.[\[18\]](#)

- Dissolution: A precisely weighed sample of the dye is dissolved in a specified volume of a solvent (e.g., water).[\[18\]](#)
- Filtration: The solution is filtered through a pre-weighed filter paper to separate any insoluble matter.[\[18\]](#)
- Drying: The filter paper with the insoluble residue is dried in an oven at a constant temperature until a constant weight is achieved.[\[18\]](#)
- Calculation: The percentage of insoluble content is calculated based on the weight of the residue and the initial sample weight.[\[18\]](#)

Quality Control

Rigorous quality control is essential in the industrial production of **Acid Red 407** to ensure product consistency and performance.[\[11\]](#)

Industrial Quality Control Workflow:



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A typical quality control workflow for **Acid Red 407** production.

Safety and Handling

Acid Red 407 is considered an organic synthetic dye that may cause irritation to the skin and eyes upon direct contact.^{[3][4]} It is important to handle this chemical with care in a well-ventilated area.^[3] Appropriate personal protective equipment, such as gloves, safety glasses, and protective clothing, should be worn.^{[4][5]} In case of ingestion, immediate medical attention should be sought.^[3]

Applications

Acid Red 407 is primarily used as a dye in several industries:

- Textile Industry: For dyeing and printing on wool, silk, and nylon.^{[3][4][7][8][9][11]}
- Leather Industry: For coloring leather products.^{[1][7][8][9][11]}
- Paper Industry: To impart color to paper products.^{[1][3]}
- Cosmetics: Used in some cosmetic formulations.^[3]
- Paints and Inks: Can be used in the preparation of pigments for paints and inks.^{[2][4]}

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